

Essential Safety and Logistical Information for Handling AZD-5991

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Compound of Interest

Compound Name: AZD-5991

Cat. No.: B1649328

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This document provides crucial guidance for the safe handling, storage, and disposal of **AZD-5991**, a potent and selective Mcl-1 inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Personal Protective Equipment (PPE)

Given that **AZD-5991** is a potent compound, appropriate personal protective equipment must be worn at all times during handling. While a specific Safety Data Sheet (SDS) for **AZD-5991** is not publicly available, the following PPE is recommended based on standard laboratory procedures for handling hazardous solid chemicals.

Item	Specification
Gloves	Nitrile gloves, to be changed immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles.
Lab Coat	A standard laboratory coat. A disposable gown is recommended for weighing and aliquoting the solid compound.
Respiratory Protection	A fit-tested N95 respirator or higher should be used when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Emergency Procedures

In the event of exposure or a spill, the following first aid measures should be taken immediately.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation develops.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
Spill	For small spills of the solid, carefully scoop the material into a sealed container for disposal. For solutions, absorb the spill with an inert material and place it in a sealed container for disposal. The spill area should be cleaned thoroughly. For large spills, evacuate the area and contact the institution's environmental health and safety department.

Operational and Disposal Plans

Storage and Handling

Proper storage and handling are critical to maintain the stability and integrity of **AZD-5991**.

Parameter	Guideline
Storage of Solid	Store at -20°C for long-term stability.
Storage of Solutions	Aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.
Handling of Solid	Weigh the compound in a chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.
Solution Preparation	Prepare solutions in a chemical fume hood.

Solubility Data

Solvent	Solubility
DMSO	≥ 25 mg/mL

Note: For in vivo experiments, a common vehicle is a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[1\]](#)

Disposal Plan

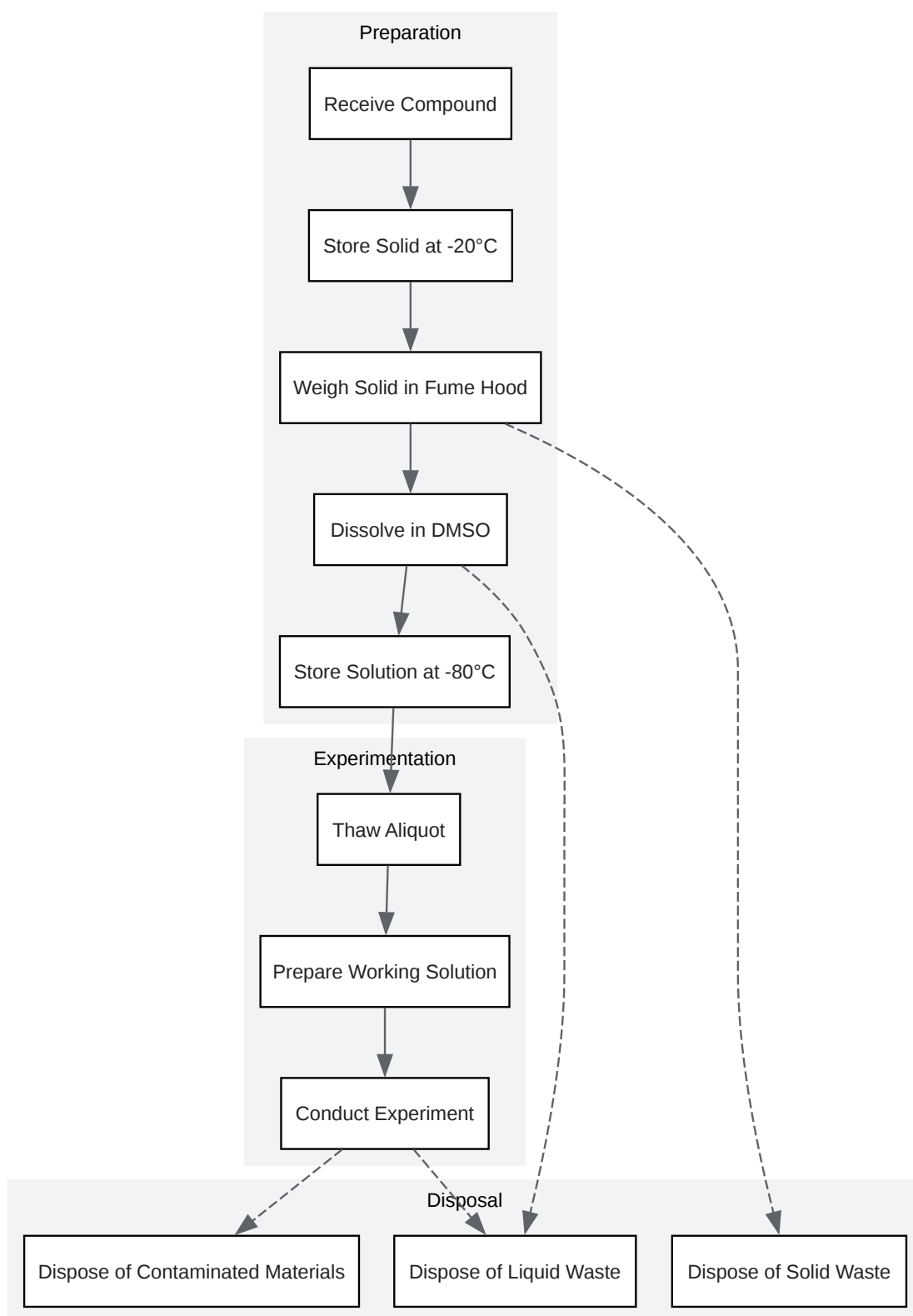
All waste containing **AZD-5991**, including empty containers, contaminated PPE, and unused solutions, must be disposed of as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a clearly labeled, sealed container.
Liquid Waste	Collect in a compatible, sealed, and clearly labeled waste container. Do not mix with incompatible waste streams.
Contaminated Materials	Dispose of items such as pipette tips, tubes, and gloves in a designated hazardous waste container.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[\[2\]](#)
[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Workflow

The following diagram outlines the standard workflow for handling **AZD-5991** from receipt to disposal.



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Caption: Workflow for handling **AZD-5991** from receipt to disposal.

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